

Commercial suppliers of high-purity tetraoctyltin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetraoctyltin

Cat. No.: B036588

[Get Quote](#)

An In-depth Technical Guide to Commercial High-Purity **Tetraoctyltin** for Researchers and Drug Development Professionals

This guide serves as a comprehensive resource for researchers, scientists, and drug development professionals seeking to source and utilize high-purity **tetraoctyltin**. It provides a detailed overview of commercial suppliers, key technical data, and standardized experimental protocols for analysis and handling.

Introduction to Tetraoctyltin

Tetraoctyltin (CAS No. 3590-84-9) is an organotin compound with the chemical formula $C_{32}H_{68}Sn$.^{[1][2][3][4]} It is primarily used as a chemical intermediate in the manufacturing of octyltin stabilizers for PVC and as a catalyst.^[5] In a research and development context, particularly in pharmaceuticals, high-purity grades are essential for ensuring the reliability and reproducibility of experimental results. Its applications can range from use in specific catalytic reactions to serving as a reference standard in analytical testing.^{[1][2][6][7]}

Commercial Suppliers and Purity Grades

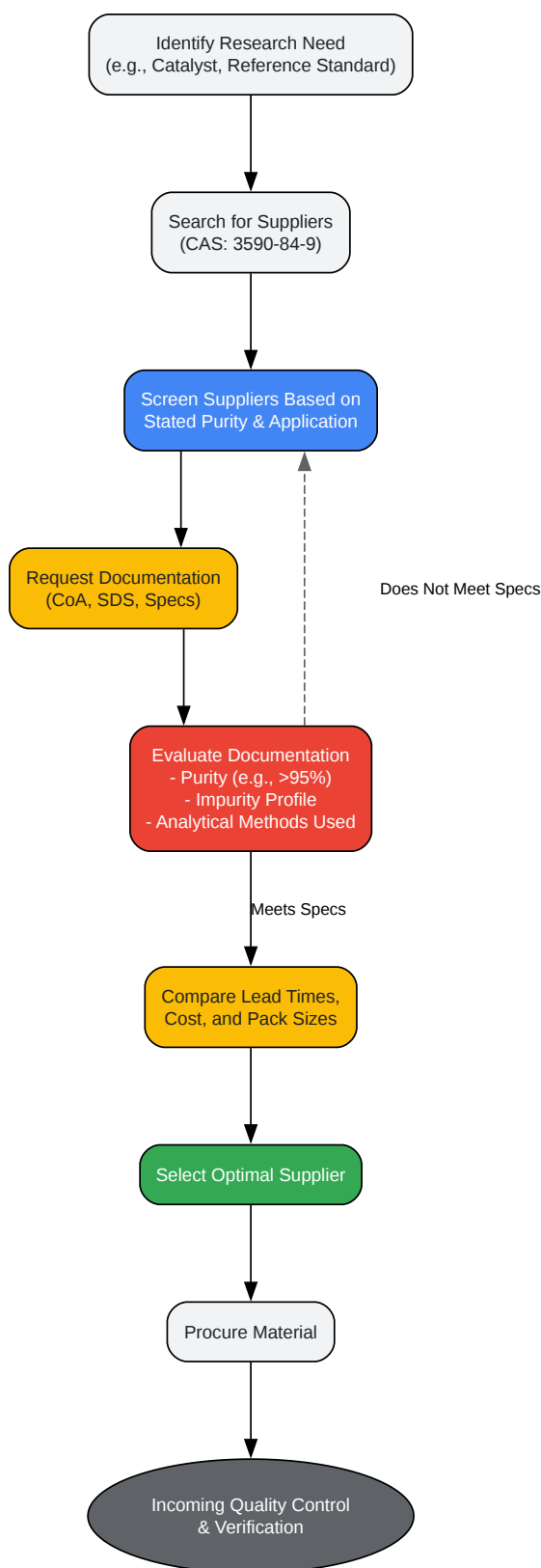
A variety of chemical suppliers offer **tetraoctyltin**, with purity levels often varying. For research and pharmaceutical applications, selecting a supplier that provides comprehensive analytical documentation, such as a Certificate of Analysis (CoA), is critical.

Key Suppliers Include:

- Sigma-Aldrich (MilliporeSigma)^{[8][9]}

- LGC Standards[\[1\]](#)
- Toronto Research Chemicals (TRC)[\[2\]](#)[\[6\]](#)
- CPAChem[\[10\]](#)
- Matrix Scientific[\[6\]](#)
- Dalton Research Molecules[\[7\]](#)
- Pharmaffiliates[\[3\]](#)
- American Custom Chemicals Corporation[\[6\]](#)

The selection of a suitable supplier often involves a multi-step process to ensure the material meets the stringent requirements of research and drug development.



[Click to download full resolution via product page](#)

A logical workflow for selecting a high-purity **tetraoctyltin** supplier.

Data Presentation

Quantitative data for **tetraoctyltin** has been aggregated from various suppliers and public databases.

Table 1: Physical and Chemical Properties of **Tetraoctyltin**

Property	Value	Source(s)
CAS Number	3590-84-9	[1] [2] [8]
Molecular Formula	C ₃₂ H ₆₈ Sn	[1] [2] [4]
Molecular Weight	571.59 g/mol	[1] [2] [8]
Appearance	Colorless to Yellow Liquid/Oil	[2] [8]
Density	~0.98 g/cm ³ (at 20°C)	[6] [8]
Boiling Point	268°C at 13 hPa; 224°C at 1 mm Hg	[2] [8]
Flash Point	180°C (356°F)	[8]
Refractive Index	~1.4677	[2] [6]
Solubility	Soluble in Chloroform; Sparingly soluble in Ethyl Acetate	[2] [6]
Storage	Store at 2°C to 30°C, away from light and moisture	[2] [3] [6] [8]

Table 2: Comparison of Purity Specifications from Commercial Suppliers

Supplier/Source	Stated Purity	Analytical Method
LGC Standards	>95%	Gas Chromatography (GC)
American Custom Chemicals	98.00%	Not Specified
Crysdot	95+%	Not Specified
Hebei Yanxi Chemical	99%	Not Specified
Dalton Research Molecules	Typically ≥95%	High-Performance Liquid Chromatography (HPLC)

Note: Purity and specifications may vary by batch and supplier. Always refer to the lot-specific Certificate of Analysis.

Experimental Protocols & Methodologies

For researchers in drug development, verifying the purity of starting materials and reference standards is a mandatory step. The following section details a generalized protocol for purity determination using HPLC, a common technique in pharmaceutical analysis.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Purity Determination by High-Performance Liquid Chromatography (HPLC)

This protocol provides a standard methodology for assessing the purity of **tetraoctyltin** and identifying potential impurities.

- Objective: To quantify the purity of a **tetraoctyltin** sample and identify any related impurities using a Reverse-Phase HPLC (RP-HPLC) method with UV detection.
- Materials and Reagents:
 - **Tetraoctyltin** sample
 - HPLC-grade Acetonitrile (ACN)
 - HPLC-grade Water (H₂O)

- HPLC-grade Isopropanol (IPA)
- Reference Standard (if available)
- C18 Reverse-Phase HPLC Column (e.g., 250 x 4.6 mm, 5 µm particle size)

3. Chromatographic Conditions (Example):

- Mobile Phase A: Water
- Mobile Phase B: Acetonitrile
- Gradient Elution:
 - 0-5 min: 80% B
 - 5-20 min: Ramp to 100% B
 - 20-30 min: Hold at 100% B
 - 30-35 min: Return to 80% B (re-equilibration)
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detector Wavelength: 210 nm
- Injection Volume: 10 µL

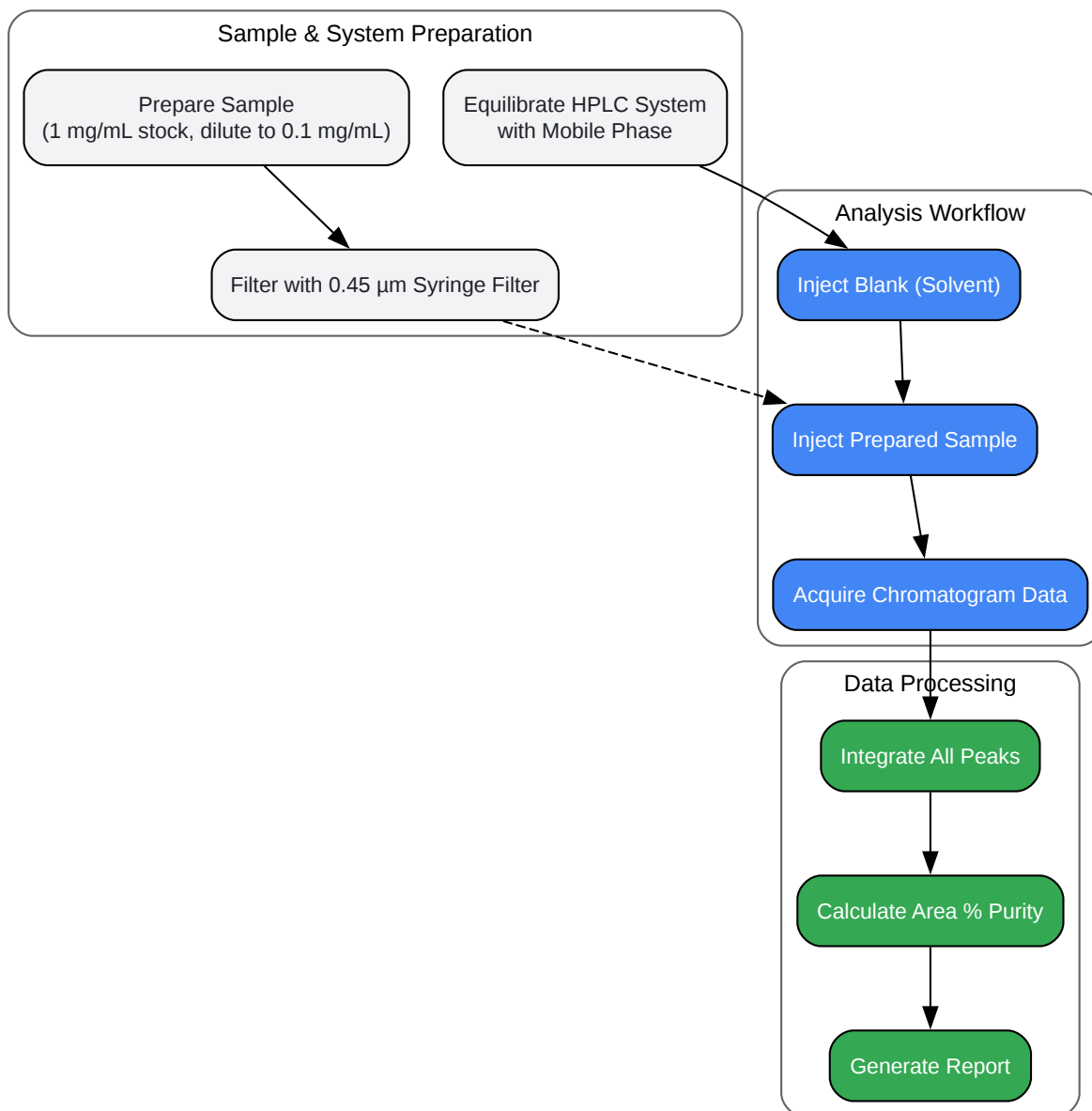
4. Sample Preparation:

- Prepare a stock solution of the **tetraoctyltin** sample in Isopropanol at a concentration of 1 mg/mL.
- Perform a serial dilution with the mobile phase (80% ACN) to a final concentration of approximately 0.1 mg/mL.
- Filter the final solution through a 0.45 µm syringe filter before injection.

5. Procedure:

- Equilibrate the HPLC system with the initial mobile phase conditions until a stable baseline is achieved.
- Inject a blank (mobile phase) to ensure no system contamination.
- Inject the prepared sample solution.
- Analyze the resulting chromatogram. The purity is calculated based on the area percentage of the main peak relative to the total area of all peaks detected.

$$\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) \times 100$$

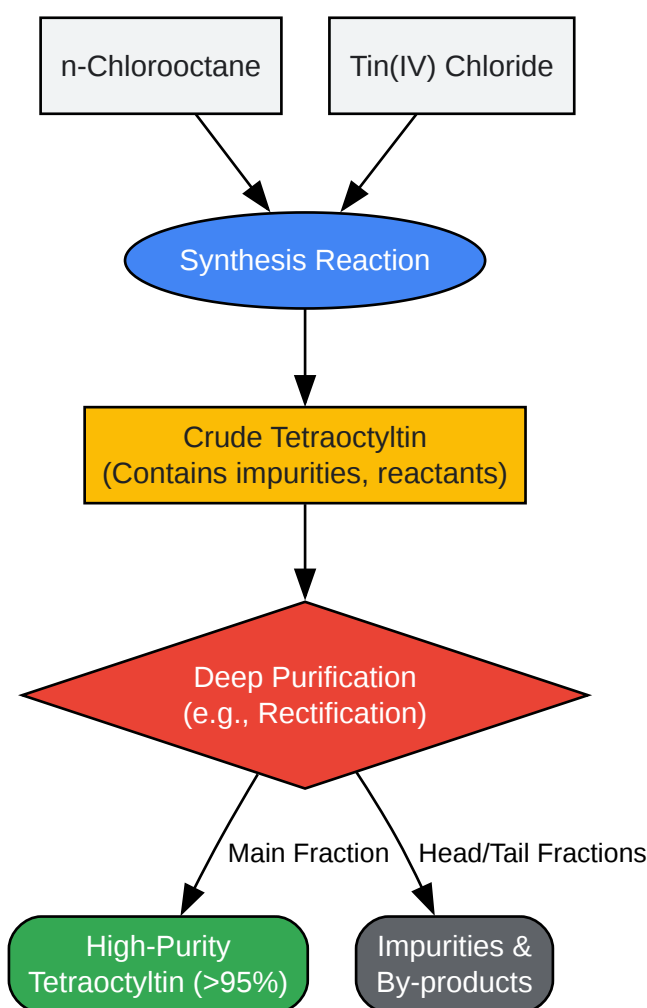


[Click to download full resolution via product page](#)

An experimental workflow for the purity analysis of **tetraoctyltin** via HPLC.

Synthesis and Purification Overview

High-purity **tetraoctyltin** is typically synthesized and then rigorously purified to remove reactants and by-products. A common synthetic route involves the reaction of a Grignard reagent with tin tetrachloride, or the reaction of n-chlorooctane with tin(IV) chloride.[6] Subsequent purification is crucial for achieving high-purity grades. Techniques like high-temperature rectification or distillation are employed to separate the desired **tetraoctyltin** from impurities.[14][15]



[Click to download full resolution via product page](#)

A simplified diagram of a potential synthesis and purification pathway for **tetraoctyltin**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tetraoctyltin (>85%) | CAS 3590-84-9 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Tetraoctyltin | 3590-84-9 [[chemicalbook.com](https://www.chemicalbook.com)]
- 3. pharmaffiliates.com [[pharmaffiliates.com](https://www.pharmaffiliates.com)]
- 4. calpaclab.com [[calpaclab.com](https://www.calpaclab.com)]
- 5. stannica.com [[stannica.com](https://www.stannica.com)]
- 6. Tetraoctyltin | lookchem [[lookchem.com](https://www.lookchem.com)]
- 7. Dalton Research Molecules [[daltonresearchmolecules.com](https://www.daltonresearchmolecules.com)]
- 8. Tetraoctyltin for synthesis 3590-84-9 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 9. alkalisci.com [[alkalisci.com](https://www.alkalisci.com)]
- 10. Tetraoctyltin [CAS:3590-84-9] [[cpachem.com](https://www.cpachem.com)]
- 11. rroj.com [[rroj.com](https://www.rroj.com)]
- 12. ijarsct.co.in [[ijarsct.co.in](https://www.ijarsct.co.in)]
- 13. agilent.com [[agilent.com](https://www.agilent.com)]
- 14. researchgate.net [[researchgate.net](https://www.researchgate.net)]
- 15. researchgate.net [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Commercial suppliers of high-purity tetraoctyltin]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b036588#commercial-suppliers-of-high-purity-tetraoctyltin>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com